

# Essential Safety and Handling Protocols for Nandrolone-3,4-13C2

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## Compound of Interest

Compound Name: Nandrolone-3,4-13C2

Cat. No.: B1148523

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For Immediate Reference by Laboratory Personnel

This guide provides crucial safety and logistical information for the handling and disposal of **Nandrolone-3,4-13C2**. Given the absence of a specific Safety Data Sheet (SDS) for this isotopically-labeled compound, the following procedures are based on the safety data for the parent compound, Nandrolone, and its esters, such as Nandrolone Decanoate.<sup>[1]</sup> Researchers should handle **Nandrolone-3,4-13C2** with the assumption that it carries similar health risks.

Nandrolone and its derivatives are classified as suspected carcinogens and may have adverse effects on fertility and unborn children.<sup>[2][1]</sup> Acute toxicity effects have also been noted, with the substance being harmful if swallowed.<sup>[1]</sup> Therefore, stringent adherence to safety protocols is mandatory to minimize exposure and ensure a safe laboratory environment.

## Hazard Identification and Classification

Hazard Class	GHS Classification	Key Phrase
Carcinogenicity	Category 2	H351: Suspected of causing cancer[2][1]
Reproductive Toxicity	Category 1A	H360: May damage fertility or the unborn child[1]
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed[1]
Specific Target Organ Toxicity	Category 2	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment	Chronic 3	H412: Harmful to aquatic life with long-lasting effects

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Nandrolone-3,4-13C2**.

Protection Type	Specification	Rationale
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile)	To prevent skin contact and absorption.[2]
Eye Protection	Chemical safety goggles or a face shield	To protect eyes from splashes or airborne particles.[2]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Required when handling the powder form to prevent inhalation.[2]
Body Protection	Protective clothing (e.g., lab coat, disposable sleeves)	To prevent contamination of personal clothing.[2]

## Operational and Disposal Plans

### Handling and Storage

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure. A mechanical exhaust system is required.[2] Safety showers and eyewash stations must be readily accessible.[2]
- Safe Handling Practices:
  - Obtain special instructions before use.[2][3]
  - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
  - Avoid prolonged or repeated exposure.[1]
  - Keep away from ignition sources.[1]
  - Take precautionary measures against static discharge.[1]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[2] Keep the container tightly closed.

## First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of flowing water for 10 to 15 minutes, holding eyelids apart. Consult an ophthalmologist.[2]
Skin Contact	Wash immediately with plenty of water and soap for at least 15 minutes. Remove contaminated clothing and shoes. Call a physician.[2]
Ingestion	Wash out the mouth with water, provided the person is conscious. Call a physician.[2]
Inhalation	Remove the casualty to fresh air and keep them warm and at rest. If breathing is irregular or stopped, administer artificial respiration. Call a physician.[2]

## Spill and Disposal Procedures

- Spill Response:
  - Evacuate the area.
  - Wear appropriate PPE, including respiratory protection.
  - Contain the spill using absorbent materials.
  - Collect the spilled material into a sealed container for disposal.
  - Clean the spill area thoroughly.
- Waste Disposal:
  - Dispose of contents and container to an approved waste disposal plant.[\[3\]](#)
  - Do not allow the substance to enter soil, surface water, or drains.[\[2\]](#)

## Visualized Workflows and Relationships

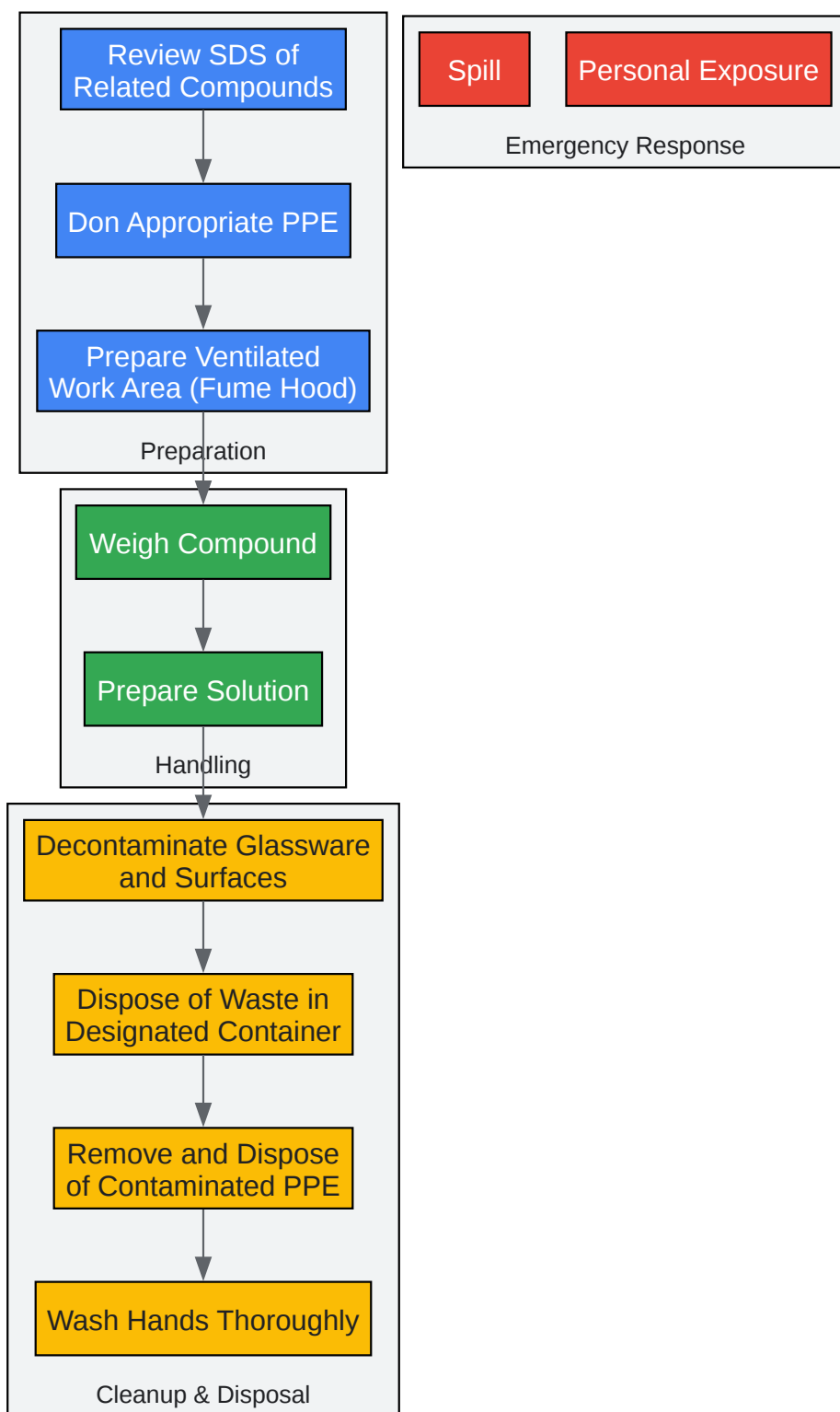


Figure 1: Safe Handling Workflow for Nandrolone-3,4-13C2

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Caption: Safe handling workflow for **Nandrolone-3,4-13C2**.

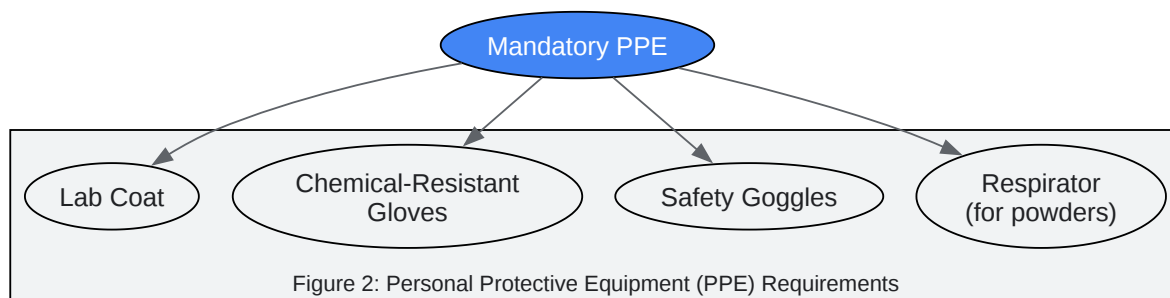


Figure 2: Personal Protective Equipment (PPE) Requirements

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Caption: Required PPE for handling **Nandrolone-3,4-13C2**.

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